

Technical Support Center: Trifloxystrobin Solubility for In Vitro Assays

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Compound of Interest

Compound Name: Trifloxystrobin

Cat. No.: B8790963

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This technical support center provides guidance for researchers, scientists, and drug development professionals on effectively dissolving **Trifloxystrobin** for in vitro experiments. Given its hydrophobic nature, achieving and maintaining solubility in aqueous assay media can be challenging. This guide offers troubleshooting advice and detailed protocols to ensure reliable and reproducible results.

Frequently Asked Questions (FAQs)

Q1: What is the water solubility of **Trifloxystrobin**?

A1: **Trifloxystrobin** has a very low water solubility, reported to be approximately 0.610 mg/L at 25°C.[1][2][3] This inherent hydrophobicity necessitates the use of organic solvents to prepare stock solutions for in vitro assays.

Q2: Which organic solvents are recommended for dissolving **Trifloxystrobin**?

A2: Dimethyl sulfoxide (DMSO) is a commonly used and highly effective solvent for creating concentrated stock solutions of **Trifloxystrobin**. [4] Other suitable organic solvents include acetone, acetonitrile, methanol, dichloromethane, ethyl acetate, and toluene. [5][6][7] The choice of solvent may depend on the specific requirements of the in vitro assay and the tolerance of the cell line to the solvent. [8][9]

Q3: How can I prevent my **Trifloxystrobin** solution from precipitating when added to aqueous culture media?

A3: Precipitation upon dilution of a **Trifloxystrobin** stock solution into aqueous media is a common issue. To mitigate this, it is crucial to first prepare a high-concentration stock solution in an appropriate organic solvent like DMSO. When preparing the final working solution, the stock solution should be added to the culture medium in a stepwise manner with vigorous mixing. It is also important to ensure the final concentration of the organic solvent in the culture medium is as low as possible (typically below 0.5%) to avoid solvent-induced cytotoxicity.^[8] For particularly challenging cases, the use of a co-solvent system may be necessary.

Q4: What is a suitable concentration for a **Trifloxystrobin** stock solution?

A4: A stock solution of 10 mM **Trifloxystrobin** in DMSO is a common starting point for in vitro studies.^[10] Higher concentrations, up to 100 mg/mL (approximately 245 mM) in DMSO, can also be prepared with the aid of ultrasonication.^[4] The optimal concentration will depend on the required final concentration in your assay and the desire to minimize the volume of organic solvent introduced into the cell culture.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation upon dilution in aqueous media	The concentration of Trifloxystrobin exceeds its solubility limit in the final aqueous solution.	<ul style="list-style-type: none">- Ensure the final concentration of the organic solvent (e.g., DMSO) is sufficient to maintain solubility, but still non-toxic to cells (ideally <0.5%).- Add the stock solution to the media slowly while vortexing or stirring.- Consider using a co-solvent system (e.g., with PEG300 and Tween-80) for in vivo preparations, which may be adapted for in vitro use with caution.[10]
Cloudy or hazy solution after dissolving	Incomplete dissolution of the Trifloxystrobin powder.	<ul style="list-style-type: none">- Use an ultrasonic bath to aid in the dissolution of the compound in the organic solvent.[4][11]- Gentle heating may also be applied, but be cautious of potential degradation at higher temperatures.[10]
Inconsistent experimental results	<ul style="list-style-type: none">- Degradation of Trifloxystrobin in solution.- Inaccurate concentration of the stock solution.	<ul style="list-style-type: none">- Store stock solutions at -20°C or -80°C to prevent degradation.[4][10]- Aliquot the stock solution to avoid repeated freeze-thaw cycles.- Ensure accurate weighing of the compound and precise measurement of the solvent volume when preparing the stock solution.
Observed cytotoxicity in vehicle control	The concentration of the organic solvent is too high for	<ul style="list-style-type: none">- Perform a dose-response experiment with the solvent

the specific cell line being used.

alone to determine the maximum tolerable concentration for your cells.[8]- Aim to keep the final solvent concentration in the culture medium below 0.1-0.5%.

Physicochemical Properties of Trifloxystrobin

Property	Value
Molecular Formula	C ₂₀ H ₁₉ F ₃ N ₂ O ₄
Molecular Weight	408.37 g/mol
Appearance	White, odorless powder or grey to beige solid. [12]
Melting Point	72.9 °C[2]
Water Solubility (25°C)	0.610 mg/L[2][3]
logP (Octanol/Water Partition Coefficient)	4.5[2][3]

Solubility of Trifloxystrobin in Organic Solvents

Solvent	Solubility
DMSO	≥ 100 mg/mL[4]
Acetone	>500 g/L[5][6]
Dichloromethane	>500 g/L[6]
Ethyl Acetate	>500 g/L[5][6]
Toluene	500 g/L[6]
Methanol	76 g/L[5][6]
n-Octanol	18 g/L[5][6]
n-Hexane	11 g/L[5][6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Trifloxystrobin Stock Solution in DMSO

Materials:

- **Trifloxystrobin** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Calculate the mass of **Trifloxystrobin** required to prepare the desired volume of a 10 mM stock solution (Molecular Weight = 408.37 g/mol). For example, to prepare 1 mL of a 10 mM solution, you would need 4.08 mg of **Trifloxystrobin**.
- Weigh the calculated amount of **Trifloxystrobin** powder accurately using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Add the appropriate volume of DMSO to the tube.
- Vortex the solution vigorously until the **Trifloxystrobin** is completely dissolved. If necessary, use an ultrasonic bath for 10-15 minutes to aid dissolution.[\[11\]](#)
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

- Store the aliquots at -20°C or -80°C for long-term storage.[4][10]

Protocol 2: Preparation of Working Solutions for In Vitro Assays

Materials:

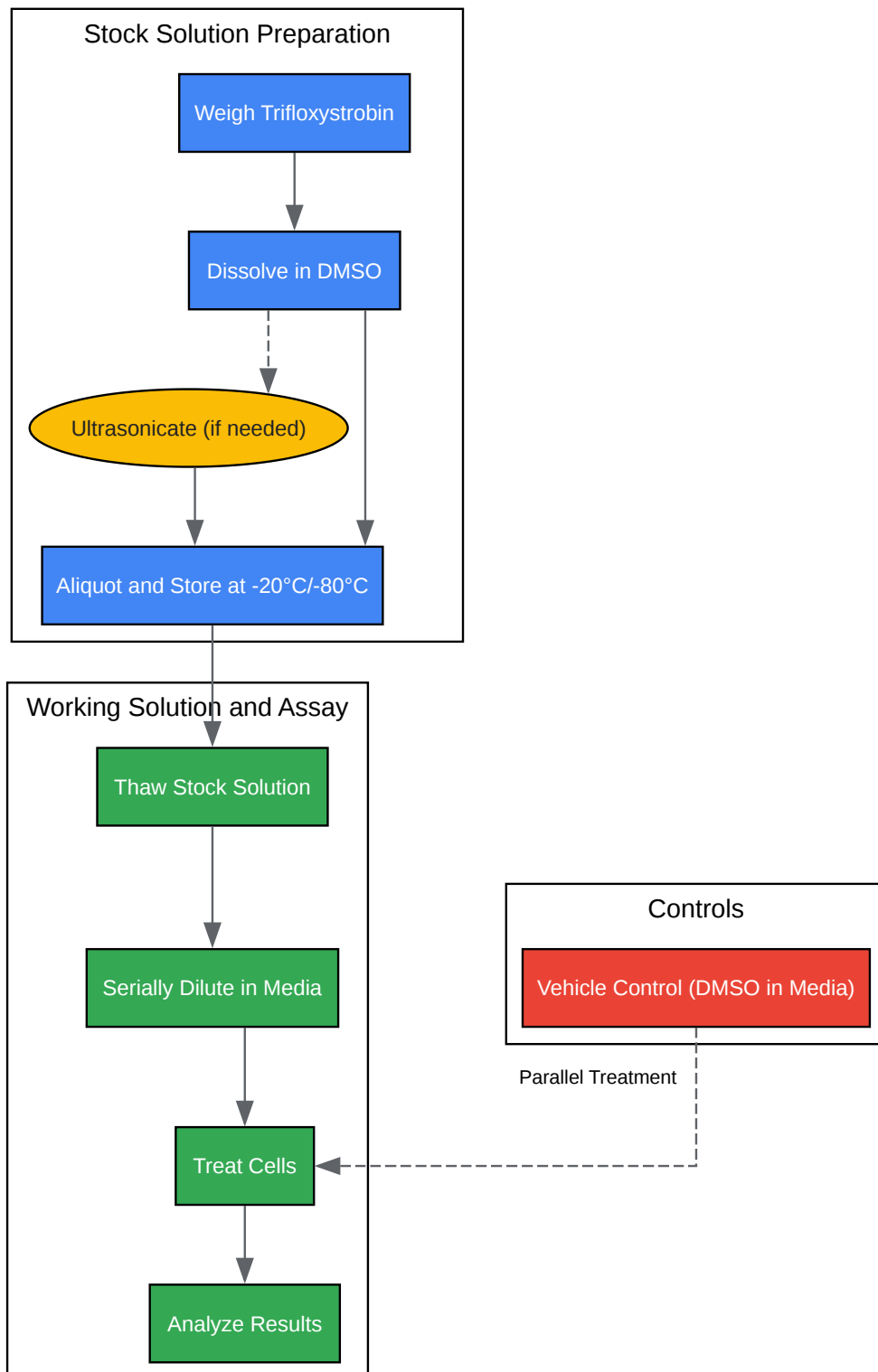
- 10 mM **Trifloxystrobin** stock solution in DMSO
- Sterile cell culture medium
- Sterile tubes for dilution

Procedure:

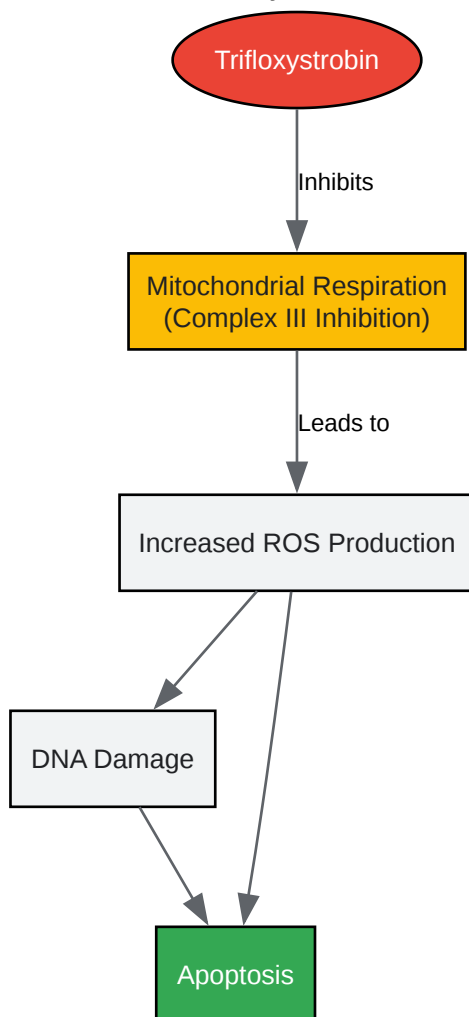
- Thaw an aliquot of the 10 mM **Trifloxystrobin** stock solution at room temperature.
- Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations for your experiment.
- When diluting, add the stock solution to the culture medium and immediately vortex or mix well to ensure homogeneity and prevent precipitation.
- It is critical to include a vehicle control in your experiment, which consists of the same final concentration of DMSO in the culture medium as the highest concentration of **Trifloxystrobin** used.

Diagrams

Experimental Workflow: Preparing Trifloxystrobin for In Vitro Assays



Proposed Mechanism of Trifloxystrobin-Induced Apoptosis



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